

Application Notes and Protocols for Amicarbazone Field Dissipation Studies

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Compound of Interest

Compound Name: Amicarbazone

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These application notes provide detailed protocols and guidance for designing and conducting field dissipation studies for the herbicide **Amicarbazone**. The aim is to determine its persistence, mobility, and degradation pathways in both terrestrial and aquatic environments under real-world conditions. Adherence to these protocols will ensure the generation of robust and reliable data suitable for environmental risk assessment and regulatory submissions.

Introduction to Amicarbazone and Environmental Dissipation

Amicarbazone is a selective triazolone herbicide used for the pre- and post-emergence control of annual broadleaf weeds and grasses in various crops, including corn and sugarcane, as well as in turf.^{[1][2]} Its environmental fate, particularly its persistence and mobility in soil and water, is a critical aspect of its overall risk profile. Field dissipation studies are essential to understand how **Amicarbazone** behaves under actual use conditions, which are influenced by a complex interplay of soil type, climate, and microbial activity.^{[1][3]}

Amicarbazone is characterized by high water solubility and mobility in soil, which suggests a potential for leaching into groundwater.^{[2][4][5]} However, its persistence can vary significantly depending on environmental conditions. Reported field dissipation half-lives for **Amicarbazone** in soil are generally short, often less than 30 days, with some studies showing half-lives as low as 5.3 to 8.4 days under favorable degradation conditions like warm temperatures and

adequate moisture.[1][6] In contrast, under laboratory conditions or in alkaline soils, the half-life can be longer.[1][5] The primary degradation products of **Amicarbazone** include desamino **amicarbazone** (DA), N-methyl desamino **amicarbazone**, and isopropyl-2-hydroxy-DA-**amicarbazone** (Ipr-2-OH-DA-AMZ).[4][7][8]

These studies are designed in accordance with regulatory guidelines, such as those from the U.S. Environmental Protection Agency (USEPA), to ensure data quality and relevance for risk assessment.[9][10][11]

Quantitative Data Summary

The dissipation rate of **Amicarbazone** is typically expressed as a half-life (DT50), the time it takes for 50% of the initial concentration to dissipate. The following tables summarize reported half-life values from various studies.

Table 1: **Amicarbazone** Dissipation Half-Life in Soil from Field Studies

Soil Type/Location	pH	Application Rate (g a.i./ha)	Half-Life (DT50) in days	Reference
Silt Loam (Tennessee, USA)	~6.5	490	5.3 - 8.4	[1]
Not Specified (Field Experiments)	Not Specified	Not Specified	18 - 24	[6]
Loam (Acidic)	<7	Not Specified	57	[5]
Sandy Loam (Acidic)	<7	Not Specified	57	[5]
Sandy Clay Loam (Acidic)	<7	Not Specified	9	[5]
Loam, Sandy Loam, Sandy Clay Loam (Alkaline)	>7.4	Not Specified	More persistent than in acidic conditions	[5]
Not Specified (Shanghai)	Not Specified	40	13.9 - 19.7	[8]

Table 2: **Amicarbazone** Dissipation Half-Life from Laboratory Studies

Soil Type	pH	Conditions	Half-Life (DT50) in days	Reference
Aerobic Soils	Not Specified	Laboratory Incubation	50	[6]
Illinois Soil	Not Specified	Laboratory Incubation	>15	[1]
Tennessee Soil (no prior atrazine use)	Not Specified	Laboratory Incubation	>15	[1]
Aerobic Soil	Not Specified	Laboratory Incubation	87	[4]

Table 3: **Amicarbazone** Dissipation Half-Life in Aquatic Environments

Matrix	pH	Conditions	Half-Life (DT50) in days	Reference
Water	5 and 7	Hydrolysis	Stable	[6]
Water	9	Hydrolysis	64	[6]
Water and Soil Surfaces	Not Specified	Photolysis	~60 (2 months)	[6]
Surface Water	Not Specified	Sunlight-driven fate	up to 75	[5]

Experimental Protocols

Terrestrial Field Dissipation Study Protocol

This protocol is designed to meet the requirements of regulatory guidelines such as the USEPA OPPTS 835.6100.[10]

3.1.1 Site Selection and Characterization

- Site Selection: Choose a minimum of two sites representative of the intended use areas for **Amicarbazone**.^[11] The sites should not have been treated with **Amicarbazone** or other triazolone herbicides in the past year.
- Plot Design: Establish replicate plots for treated and control (untreated) groups. A typical design involves randomized complete blocks with at least three replicates per treatment.^[12] Plot size should be sufficient to allow for multiple sampling events without disturbing previously sampled areas (e.g., 9m x 9m).^[13]
- Soil Characterization: Before application, collect composite soil samples from the study site (0-15 cm depth) for detailed characterization, including:
 - Soil texture (% sand, silt, clay)
 - Organic carbon content
 - pH
 - Cation exchange capacity (CEC)
 - Bulk density
 - Moisture content at field capacity

3.1.2 Application of **Amicarbazone**

- Formulation: Use a typical end-use formulation of **Amicarbazone** (e.g., 70% water-dispersible granule).^[6]
- Application Rate: Apply **Amicarbazone** at the maximum recommended label rate. For example, a rate of 490 g a.i./ha has been used in field studies.^[3]
- Application Method: Use calibrated ground application equipment (e.g., backpack sprayer with a boom) to ensure uniform coverage.^[7] Avoid application during windy conditions to minimize spray drift.

3.1.3 Soil Sampling

- Sampling Frequency: Collect soil samples at pre-determined intervals to characterize the dissipation curve. A suggested schedule is:
 - Day 0 (immediately after application)
 - Days 1, 3, 7, 14, 30, 60, 90, 120, and 180 post-application, and continuing until residues are below the limit of quantification.
- Sampling Depth: Collect soil cores from multiple depths to assess leaching potential. A common sampling depth is 0-8 cm or 0-10 cm.[1][3][13] Deeper samples (e.g., 10-20 cm, 20-30 cm) should also be taken, especially in soils with high leaching potential.
- Sampling Procedure: From each plot, collect multiple soil cores (e.g., 15-20) and combine them to form a single composite sample for each depth.
- Sample Handling: Place samples in labeled, sealed containers and immediately freeze them at -20°C to prevent further degradation pending analysis.[3]

3.1.4 Meteorological Data Collection Throughout the study period, record the following daily data from an on-site or nearby weather station:

- Air temperature (maximum and minimum)
- Rainfall amount[1][12]
- Soil temperature at a relevant depth (e.g., 10 cm)

Aquatic Field Dissipation Study Protocol

This protocol is based on the principles of the USEPA OPPTS 835.6200 guideline for aquatic field dissipation studies.[11]

3.2.1 Test Site Selection

- Select at least two aquatic sites (e.g., ponds, slow-moving streams, or rice paddies) that are representative of environments where **Amicarbazone** might be introduced through runoff or direct application.[10][11]

- Characterize the sites, including water body dimensions, flow rates, and sediment properties (texture, organic carbon, pH).

3.2.2 Application of **Amicarbazone**

- Apply the **Amicarbazone** formulation directly to the water surface or as a directed spray for emergent weeds, simulating a worst-case scenario for water contamination.
- The application rate should be relevant to potential environmental exposure concentrations.

3.2.3 Water and Sediment Sampling

- Sampling Frequency: Collect water and sediment samples at appropriate intervals, similar to the terrestrial study, with more frequent sampling immediately after application. Suggested time points: 0, 1, 3, 7, 14, 30, 60, 90 days, and so on.
- Water Sampling: Collect water samples from multiple locations and depths within each test site. Use clean glass or amber bottles.
- Sediment Sampling: Use a core sampler to collect sediment from the top layer (e.g., 0-5 cm).
- Sample Handling: Store water samples refrigerated (e.g., 4°C) and sediment samples frozen (-20°C) prior to analysis.

Analytical Methodology

The analysis of **Amicarbazone** and its main metabolites (DA and Ipr-2-OH-DA-AMZ) in soil and water samples is typically performed using Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS).[1][3][8]

3.3.1 Sample Preparation and Extraction

- Soil Samples:
 - Thaw and sieve the soil to remove large debris.[1]
 - A modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is effective for extraction.[8]

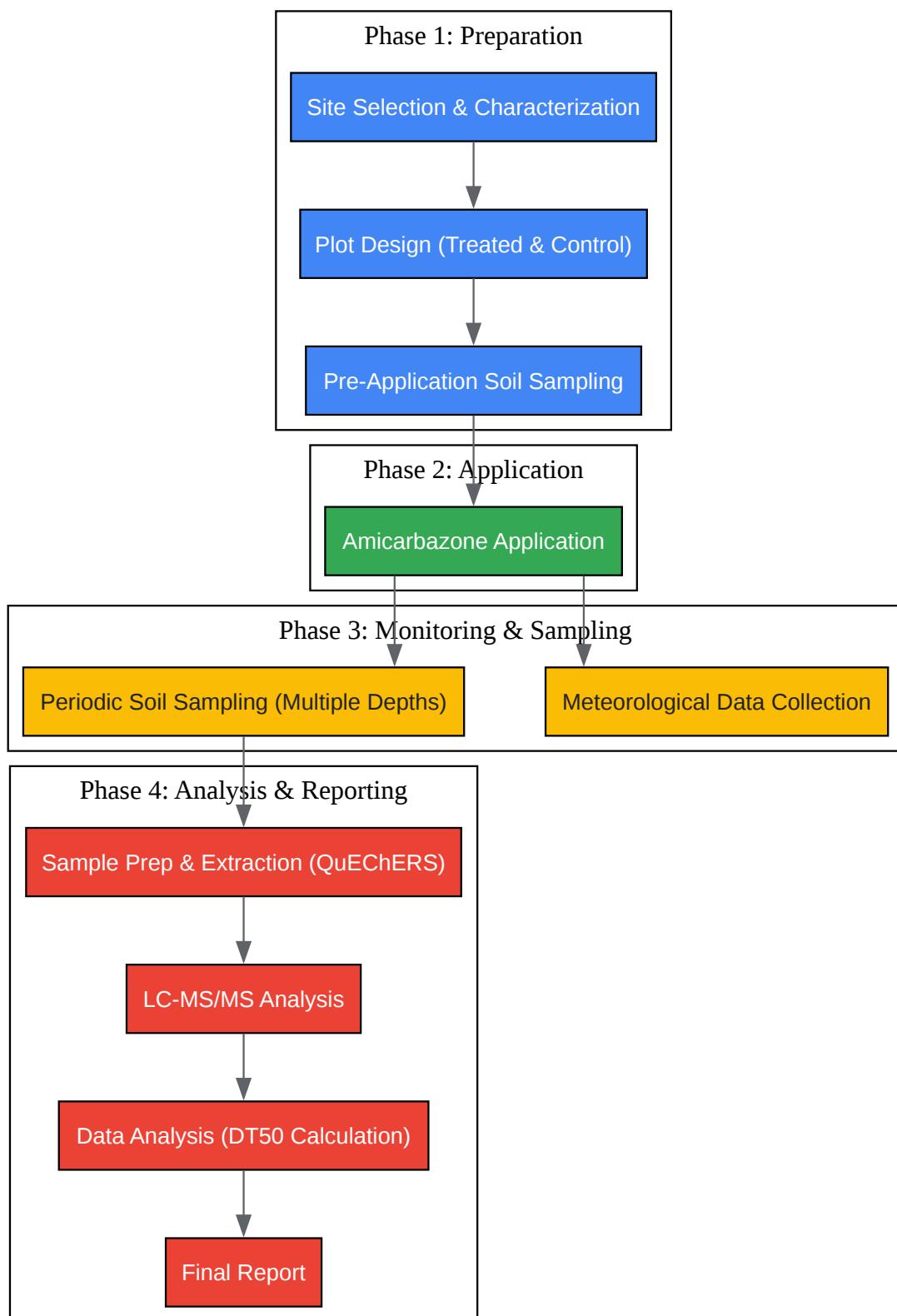
- Extract a subsample of soil (e.g., 5-10 g) with an appropriate solvent, such as methanol or an acetonitrile/water mixture.[1][8]
- Shake the mixture vigorously and centrifuge to separate the solid and liquid phases.
- The supernatant is then filtered and may undergo further cleanup using solid-phase extraction (SPE) if necessary.
- Water Samples:
 - Filter the water sample to remove suspended particles.
 - Depending on the concentration, either directly inject the sample or perform a solid-phase extraction (SPE) to concentrate the analytes and remove interfering substances.

3.3.2 LC-MS/MS Analysis

- Instrumentation: Use a high-performance liquid chromatograph coupled to a tandem mass spectrometer.
- Chromatographic Separation: Employ a suitable C18 column to separate **Amicarbazone** from its metabolites. A gradient elution with a mobile phase consisting of water with a modifier (e.g., formic acid) and an organic solvent (e.g., acetonitrile or methanol) is typically used.
- Mass Spectrometric Detection: Operate the mass spectrometer in positive electrospray ionization (ESI+) mode. Monitor specific precursor-to-product ion transitions for **Amicarbazone** and each metabolite in Multiple Reaction Monitoring (MRM) mode to ensure selectivity and sensitivity.
- Quantification: Create a calibration curve using certified analytical standards of **Amicarbazone** and its metabolites. The concentration in the environmental samples is determined by comparing the peak areas to the calibration curve. The limits of quantification should be in the low µg/kg (ppb) range.[8]

Visualizations

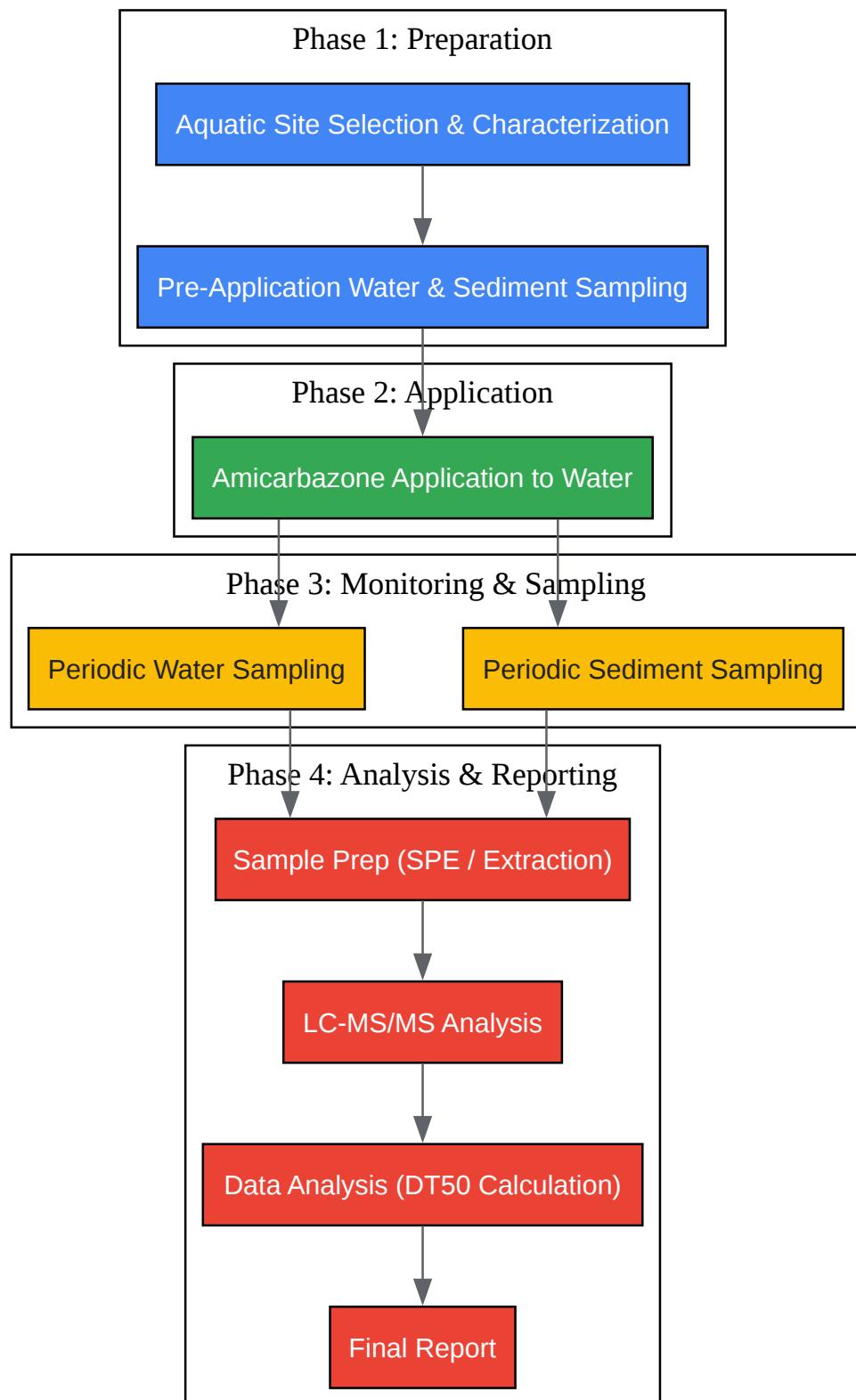
Terrestrial Field Dissipation Workflow



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Caption: Workflow for a terrestrial field dissipation study of **Amicarbazone**.

Aquatic Field Dissipation Workflow



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Caption: Workflow for an aquatic field dissipation study of **Amicarbazone**.

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